

evaluating antioxidant activity of selenium nanoparticles with 11-Mercapto-1-undecanol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 11-Mercapto-1-undecanol

CAS No.: 73768-94-2

Cat. No.: S600405

[Get Quote](#)

Comparative Antioxidant Performance of Selenium Nanoparticles

The table below summarizes the properties and experimental data for different SeNP formulations, including those functionalized with **11-Mercapto-1-undecanol**.

SeNP Type / Stabilizing Agent	Synthesis Method	Key Antioxidant Findings & Experimental Data	Test Models Used
11-Mercapto-1-undecanol (Se@MUN) [1]	Chemical reduction & functionalization	Free Radical Scavenging: Significantly attenuated cisplatin-induced cytotoxicity. Reduced ROS levels in kidney cells. Protected against apoptosis (decreased caspase-3 activity).	<i>In vitro</i> (HK-2 human kidney proximal tubular cells), Cisplatin-induced nephrotoxicity model

| **Chitosan (CS-SeNPs)** [2] | Chemical reduction (Ascorbic acid) | **Free Radical Scavenging:** DPPH ~80%, ABTS ~88%. **Cellular ROS:** Inhibited intracellular ROS in BABLC-3T3 and Caco-2 cells. **In Vivo Action:** Increased GPx activity and prevented lipofusin formation in mice. | *In vitro* (chemical assays, cell lines), *In*

vivo (mouse model) | | **Tea & Herb Extracts** [3] | Green synthesis | **Free Radical Scavenging**: Exhibited greater ability to neutralize hydroxyl radicals compared to the plain tea extracts themselves. | *In vitro* (chemical assays) | | **Dahlia pinnata Extract** [4] | Green synthesis | **Erythrocyte Protection**: Achieved 96.0% inhibition of hemolysis at 1000 µg/mL (IC50 = 11.53 µg/ml). | *In vitro* (erythrocyte membrane protection assay) |

Detailed Experimental Protocols

For researchers looking to replicate or understand the foundational experiments, here are the methodologies from the key studies.

For **11-Mercapto-1-undecanol Functionalized SeNPs (Se@MUN)** [1]

- **Synthesis**: SeNPs were prepared by reducing sodium selenite (Na_2SeO_3) with ascorbic acid. The functionalization was achieved by adding **11-Mercapto-1-undecanol** (MUN) to the SeNP solution, where MUN binds to the nanoparticle surface via Se-S bonds.
- **Characterization**: Using TEM, the bare SeNPs were amorphous, but upon functionalization, they formed spherical, compact, and stable nanocomposites with a size of approximately 40-55 nm.
- **Antioxidant & Cytoprotective Assay**:
 - **Cell Culture**: Human kidney proximal tubular cells (HK-2) were used.
 - **Pre-treatment**: Cells were pre-treated with various concentrations of Se@MUN for 1 hour.
 - **Inducing Toxicity**: Cisplatin was added to the culture to induce oxidative stress and nephrotoxicity.
 - **Viability Measurement**: Cell viability was measured using the MTT assay after 24 hours.
 - **ROS Measurement**: Intracellular ROS levels were detected using the fluorescent probe DCFH-DA.
 - **Apoptosis Assay**: Caspase-3 activity was measured using a fluorogenic substrate (Ac-DEVD-AMC).

For **Chitosan-Stabilized SeNPs (CS-SeNPs)** [2]

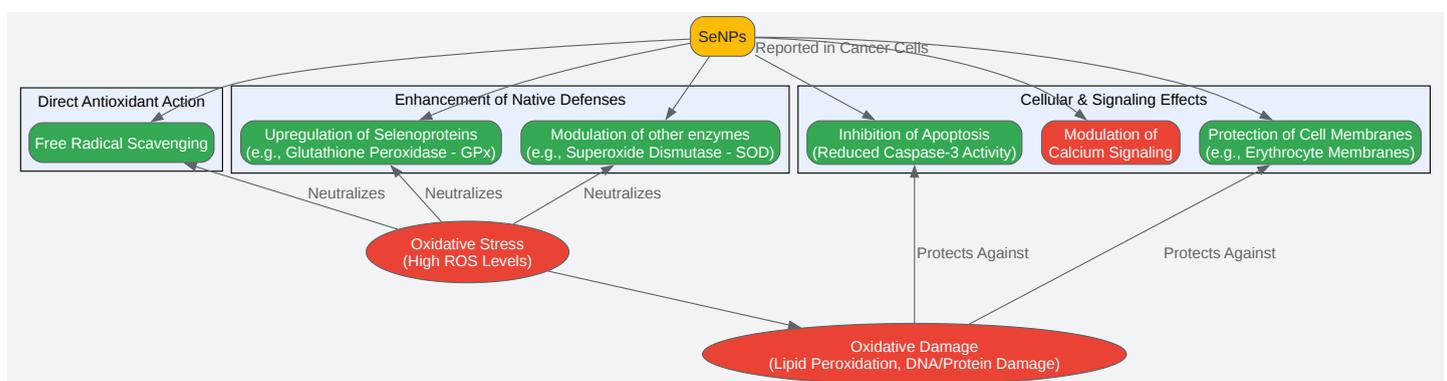
- **Synthesis**: Selenious acid (H_2SeO_3) was reduced by ascorbic acid in the presence of chitosan with different molecular weights.

- **Antioxidant Assays:**

- **DPPH Scavenging:** SeNP samples were mixed with a DPPH-methanol solution. After incubation, the absorbance was measured at 517 nm.
- **ABTS Scavenging:** The ABTS radical cation was generated by reacting ABTS solution with potassium persulfate. The reaction with SeNPs was monitored by measuring absorbance at 734 nm.
- **Lipid Peroxidation:** A liposome model system was used. Peroxidation was induced by FeSO_4 , and the level of malondialdehyde (MDA), a byproduct, was measured using the thiobarbituric acid (TBA) reaction.
- **Cellular ROS Inhibition:** Cells (e.g., BABLC-3T3) were pre-treated with CS-SeNPs and then exposed to an oxidant. Intracellular ROS was quantified using the fluorescent probe DCFH-DA.

Mechanisms of Antioxidant Action in SeNPs

The antioxidant activity of SeNPs is not attributed to a single pathway but rather a combination of mechanisms, which can be visualized in the following diagram. While the specifics for **11-Mercapto-1-undecanol** are not fully detailed, it shares the common pathway of direct free radical scavenging.



Click to download full resolution via product page

The diagram above illustrates the multi-faceted antioxidant mechanisms of SeNPs, which include **direct free radical scavenging** and the **upregulation of the body's native antioxidant enzymes** like Glutathione Peroxidase (GPx) [1] [2]. Furthermore, they protect against oxidative damage by **inhibiting apoptosis** and **protecting cell membranes** [1] [4]. Notably, in cancer cells, SeNPs can have a pro-oxidant effect by disrupting calcium signaling to induce apoptosis, highlighting their context-dependent behavior [5].

Research Implications Summary

To summarize the key takeaways for a research and development audience:

- **Se@MUN is a Specialized Agent:** The **11-Mercapto-1-undecanol** functionalized SeNPs show promising, targeted **cytoprotective effects** against drug-induced nephrotoxicity, but data on its broad-spectrum antioxidant capacity is limited compared to other formulations [1].
- **Green Synthesis is Promising:** SeNPs synthesized using plant extracts (e.g., tea, *Dahlia pinnata*) not only exhibit significant intrinsic antioxidant and anti-inflammatory activity but also benefit from a more sustainable and facile production method [4] [3].
- **Biocompatible Stabilizers are Key:** The use of stabilizers like Chitosan results in SeNPs with excellent **in-vivo efficacy and low toxicity**, making them highly suitable for therapeutic applications [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. The reversal of cisplatin-induced nephrotoxicity by ... [sciencedirect.com]
2. Antioxidant capacities of the selenium nanoparticles stabilized ... [jnanobiotechnology.biomedcentral.com]
3. Antioxidant Properties of Selenium Nanoparticles ... [mdpi.com]
4. Biosynthesis of selenium nanoparticles from Dahlia ... [nature.com]

5. Mechanism of Ca²⁺-Dependent Pro-Apoptotic Action of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [evaluating antioxidant activity of selenium nanoparticles with 11-Mercapto-1-undecanol]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b600405#evaluating-antioxidant-activity-of-selenium-nanoparticles-with-11-mercapto-1-undecanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com